

# N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide storage conditions stability

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## Compound Focus: N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide

CAS No.: 117880-10-1

Cat. No.: S1492594

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## Technical Data Sheet

The table below summarizes the key physical and chemical properties of N,N-Dimethylformamide (DMF), which are identical for its <sup>13</sup>C-labeled analogue. These properties form the basis for its storage and handling requirements [1] [2].

Property	Specification / Value
CAS Number	117880-10-1 (for N,N-Dimethyl- <sup>13</sup> C <sub>2</sub> -formamide) [3]
Molecular Formula	C <sup>13</sup> C <sub>2</sub> H <sub>7</sub> NO [3]
Molecular Weight	75.11 g/mol [3]
Physical State	Colorless liquid [1]
Boiling Point	153 °C [1] [3]
Melting Point	-61 °C [1] [3]
Flash Point	58 °C (136 °F) [1] [2]

Property	Specification / Value
Density	0.970 g/mL at 25 °C [3]
Vapor Pressure	3.5 hPa at 20 °C [1]
Auto-ignition Temp.	445 °C [1] [2]

## FAQs and Troubleshooting Guide

### Storage & Handling

- **Q1: What are the recommended storage conditions for N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide?**
  - **A1:** The product should be stored in its original, tightly sealed container. The ideal storage environment is **cool, dry, and well-ventilated**, away from heat sources, sparks, and open flames. Given its sensitivity to hydrolysis and thermal degradation, room temperature or below is acceptable, but refrigeration is not typically required [1] [2].
- **Q2: What materials are compatible with DMF for storage?**
  - **A2:** DMF is a powerful solvent that can penetrate and swell many plastics. It should be stored in **glass or stainless steel** containers. Avoid using plastic caps or liners that may come into prolonged contact with the solvent [1].
- **Q3: What is the shelf life of N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide?**
  - **A3:** While an exact shelf life for the labeled compound is not specified, high-purity DMF (99.5%) has a typical shelf life of **60 months** when stored correctly. The stability of the <sup>13</sup>C-label is expected to be excellent under these conditions [2].

### Stability & Decomposition

- **Q4: What are the primary factors that affect the stability of DMF?**

- **A4:** The main factors are:
  - **Strong Acids and Bases:** DMF is **hydrolyzed** by strong acids and bases, especially at elevated temperatures, leading to dimethylamine and formic acid or formate salts [1].
  - **High Temperature:** At temperatures near its boiling point, DMF can undergo **decarbonylation**, producing dimethylamine and toxic carbon monoxide gas. Distillation should therefore be performed under reduced pressure [1].
  - **Light Exposure:** Although not highly photolabile, storing the reagent in the dark or in an amber bottle is good practice to prevent potential light-induced degradation over long periods.
- **Q5: How can I tell if my N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide has degraded?**
  - **A5:** Pure DMF is odorless. Technical or degraded samples often develop a **fishy smell** due to the release of **dimethylamine**, a decomposition product. The presence of this odor is a key indicator of compromise. A visible change in color or an increase in non-volatile residue can also signal degradation [1] [2].
- **Q6: How can I purify DMF if it shows signs of degradation?**
  - **A6:** Impurities like dimethylamine can be removed by **sparging** the sample with an inert gas (such as argon or nitrogen) or by **sonicating under reduced pressure**. For critical applications, further purification by distillation from a drying agent may be necessary [1].

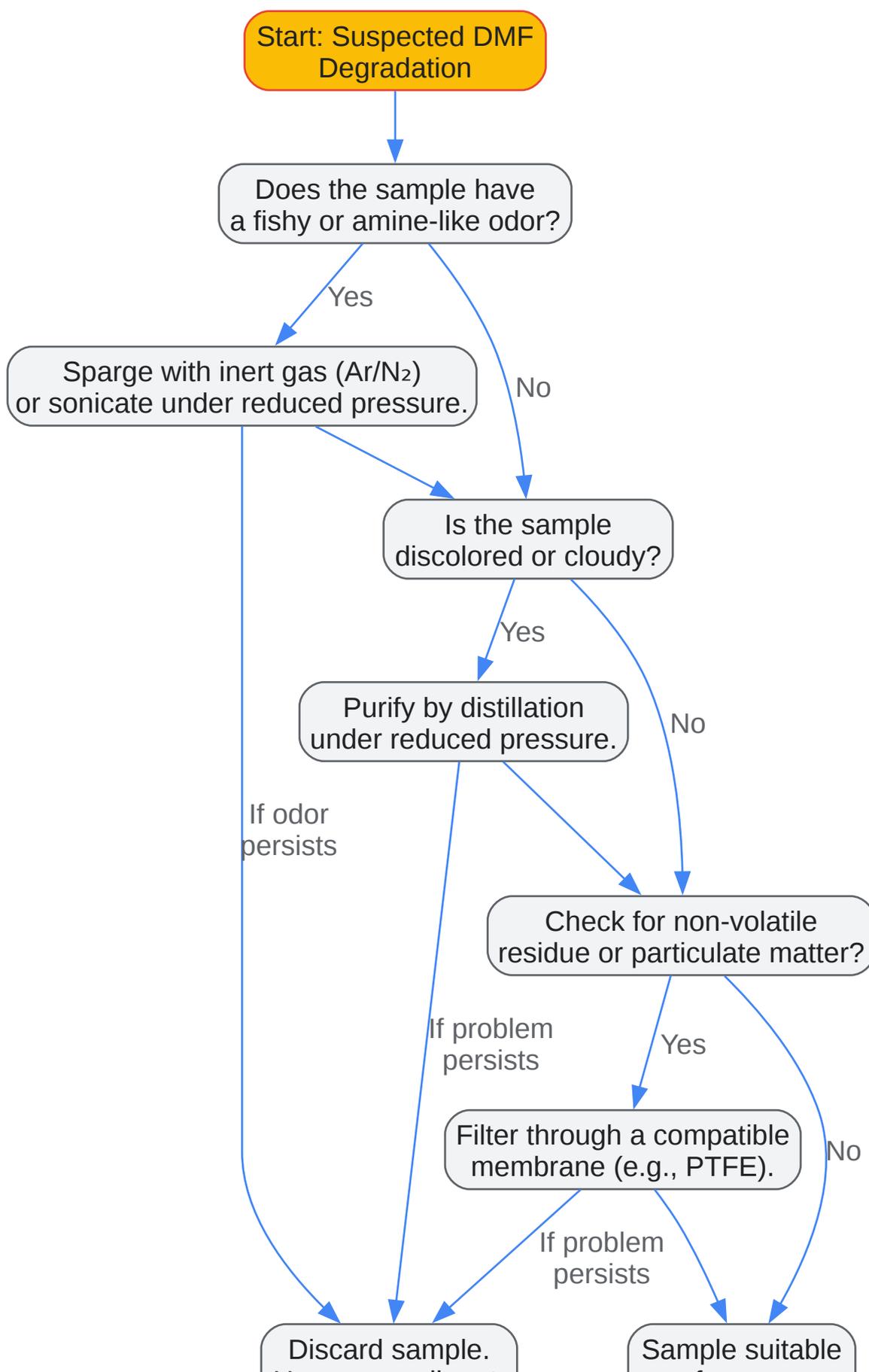
## Experimental Use

- **Q7: What are the key safety precautions for handling this reagent?**
  - **A7:** DMF is classified as a dangerous substance. Key precautions include [1] [2]:
    - **Skin and Eye Protection:** Wear appropriate gloves (e.g., nitrile) and safety goggles. DMF is a skin and eye irritant (H319) and can be absorbed through the skin (H312/H332).
    - **Inhalation Risk:** Use in a **fume hood** or with adequate ventilation to avoid vapor inhalation.
    - **Health Hazard:** It may cause harm to the unborn child (H360D) and has been linked to reduced alcohol tolerance.
    - **Immediate Danger:** The IDLH (Immediately Dangerous to Life or Health) concentration is 500 ppm [1].
- **Q8: In what types of experiments is N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide commonly used?**

- **A8:** The  $^{13}\text{C}$ -labeled form is primarily used as a solvent and reagent in NMR spectroscopy and the synthesis of labeled compounds. It serves as a source of  $^{13}\text{C}$ -carbon monoxide ligands in organometallic chemistry and is used in the solvothermal synthesis of metal-organic frameworks, where its isotopic purity is crucial for tracking reactions or enhancing NMR signals [1] [4].

## Troubleshooting Flowchart

For a quick reference on diagnosing and addressing common issues, follow this workflow.



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## References

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